

Technical Guide: Handling, Storage, and Reconstitution of Proglumide Sodium Salt[1]

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Compound of Interest

Compound Name: Proglumide sodium

Cat. No.: B8530470

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Introduction & Scope

This technical guide outlines the rigorous handling, storage, and reconstitution protocols for **Proglumide sodium** salt, a non-selective cholecystkinin (CCK) receptor antagonist.[1] Unlike its free acid counterpart, the sodium salt form exhibits high water solubility, making it a preferred choice for in vitro and in vivo aqueous applications. However, this ionic nature renders the compound highly hygroscopic.[1] Improper storage leading to moisture uptake is the primary cause of hydrolytic degradation and weighing errors.

This document is designed for researchers requiring high-fidelity control over their experimental variables. It moves beyond generic advice to provide a self-validating system for compound management.[1]

Mechanism of Action

Proglumide acts as a competitive antagonist at both CCK-A (CCK1) and CCK-B (CCK2/Gastrin) receptors.[1][2][3] By blocking these G-protein coupled receptors (GPCRs), it inhibits downstream signaling cascades involving phospholipase C (PLC) and intracellular calcium mobilization, which are critical in gastrointestinal motility, pancreatic secretion, and certain cancer cell proliferation pathways.[1]

Physicochemical Properties

Table 1: Key Chemical Specifications

Property	Specification
Chemical Name	4-(Benzoylamino)-5-(dipropylamino)-5-oxopentanoic acid sodium salt
CAS Number	99247-33-3
Molecular Formula	C ₁₈ H ₂₅ N ₂ NaO ₄
Molecular Weight	356.39 g/mol
Appearance	White solid / Lyophilized powder
Solubility (Water)	~35 mg/mL (approx. 100 mM)
Solubility (DMSO)	~55 mg/mL (approx. 150 mM)
Hygroscopicity	High (Requires desiccation)

Handling & Storage: Lyophilized Solid

The "Desiccation Chain of Custody"

The stability of **Proglumide sodium** salt is directly linked to its moisture content. Sodium salts attract atmospheric water, which can alter the effective mass (leading to lower actual concentrations) and facilitate hydrolysis.

Protocol:

- Arrival: Upon receipt, inspect the vial. If the powder appears clumped or sticky rather than a free-flowing lyophilized cake, moisture ingress may have occurred.[\[1\]](#)
- Long-Term Storage: Store at -20°C.
 - Note: While some suppliers indicate Room Temperature (RT) storage is acceptable if desiccated, -20°C provides a thermal buffer that slows chemical degradation pathways.[\[1\]](#)

- Desiccation: The vial **MUST** be stored inside a secondary container (sealed jar or bag) containing active desiccant (e.g., silica gel or Drierite).
- Equilibration (Critical Step): Before opening the vial, allow it to equilibrate to room temperature for at least 30 minutes inside the desiccator.
 - Reasoning: Opening a cold vial in warm, humid lab air causes immediate condensation on the hygroscopic powder, ruining the remaining stock.[\[1\]](#)

Reconstitution Protocol

Solvent Selection[\[1\]](#)[\[6\]](#)

- Water/PBS: Preferred.[\[1\]](#) The sodium salt is specifically engineered for aqueous solubility. It dissolves readily in distilled water or PBS up to 100 mM.
- DMSO: Compatible, but generally unnecessary unless co-solubilizing with hydrophobic compounds.[\[1\]](#)

Step-by-Step Reconstitution

Objective: Prepare a 50 mM Stock Solution.

- Calculate Volume: Use the batch-specific molecular weight (check the label for hydration corrections).
 - Formula:
[\[1\]](#)
- Add Solvent: Add sterile, deionized water (or PBS pH 7.[\[1\]](#)[\[4\]](#)) directly to the vial if preparing the whole amount.
- Dissolution: Vortex gently for 15–30 seconds. The solution should be clear and colorless.
 - Validation: If particulates persist, sonicate for 30 seconds. Persistent cloudiness suggests degradation or impurities.[\[1\]](#)

- Sterilization: If used for cell culture, filter the solution through a 0.22 μm PES (Polyethersulfone) syringe filter. Do not use Nylon filters as they may bind certain small molecules.^[1]

Stock Solution Preparation Table

Table 2: Reconstitution Volumes for 10 mg of **Proglumide Sodium** (MW 356.39)

Target Concentration	Volume of Solvent Required	Application Context
1 mM	28.06 mL	High-volume perfusion media
10 mM	2.81 mL	Standard stock for dilutions
50 mM	0.56 mL (560 μL)	High-concentration aliquots
100 mM	0.28 mL (280 μL)	Maximum solubility limit

Storage of Solubilized Compound^{[1][6][9][10]}

Once reconstituted, the stability clock starts.^[1] Aqueous solutions are less stable than the lyophilized solid.

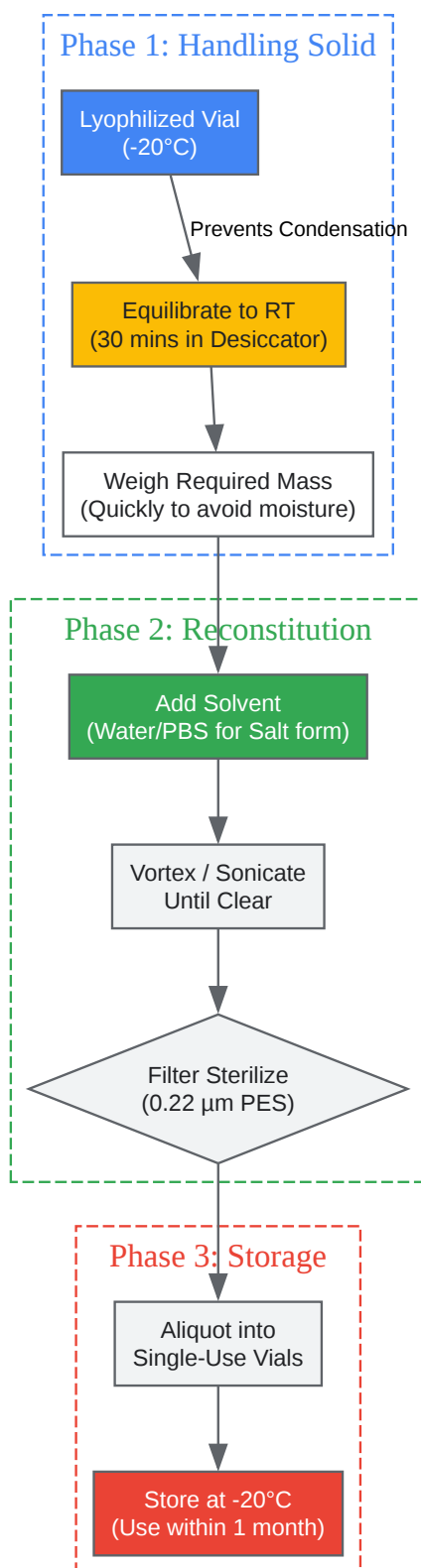
Protocol:

- Aliquot Immediately: Divide the stock solution into single-use aliquots (e.g., 50 μL or 100 μL) in high-quality polypropylene microcentrifuge tubes.
 - Reasoning: Freeze-thaw cycles cause formation of ice crystals that can shear molecules and alter local pH, leading to precipitation or degradation.^[1]
- Storage Conditions: Store aliquots at -20°C .
- Expiration: Use aqueous aliquots within 1 month.
 - Validation: Mark the box with an expiration date. If a precipitate is observed upon thawing, discard the aliquot.^[1] Do not attempt to re-dissolve by heating.

Visual Workflows & Mechanisms

Workflow: Reconstitution & Storage

This diagram illustrates the critical decision points to prevent moisture damage and ensure sterility.

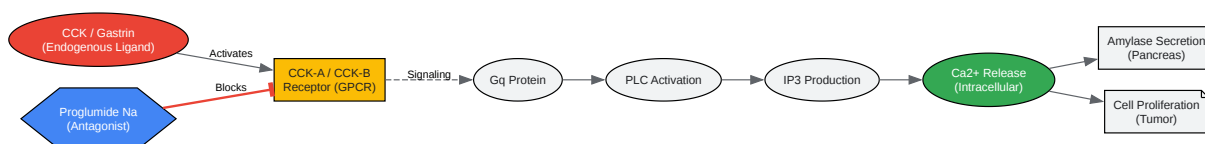


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Caption: Step-by-step workflow emphasizing the critical equilibration step to prevent condensation damage.

Mechanism of Action: CCK Antagonism

Proglumide sodium competes with endogenous Cholecystikinin (CCK) and Gastrin.[2][4] The diagram below details the signaling pathway interruption.



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Caption: Proglumide competitively blocks CCK receptors, preventing Gq-mediated Calcium mobilization and downstream effects.[1]

Safety & Disposal

- Hazards: **Proglumide sodium** salt is classified as an irritant. It may cause respiratory irritation if inhaled (dust) and is irritating to eyes and skin.
- PPE: Wear standard laboratory PPE (Lab coat, Nitrile gloves, Safety glasses).[1] Use a fume hood when handling the dry powder to avoid inhalation.
- Disposal: Dispose of substance and container in accordance with local/regional/national regulations. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

References

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